

Application Note: Spectrophotometric Quantification of Acid Brown 282 in Aqueous Solutions

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Compound of Interest

Compound Name: Acid brown 282

Cat. No.: B8821307

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Introduction

Acid Brown 282 is a water-soluble anionic dye belonging to the class of metal complex azo dyes.[1][2] It finds applications in the textile and leather industries for dyeing wool, silk, and nylon, as well as in the formulation of printing inks and cosmetics.[3] Accurate quantification of **Acid Brown 282** in solution is crucial for various research and development applications, including formulation development, quality control, and stability studies. This application note provides a detailed protocol for the reliable quantification of **Acid Brown 282** in aqueous solutions using UV-Vis spectrophotometry, a widely accessible and robust analytical technique.

The principle of this method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light passing through the solution. By measuring the absorbance of an **Acid Brown 282** solution at its wavelength of maximum absorbance (λ_{max}), its concentration can be accurately determined.

Key Experimental Parameters

A summary of the key experimental parameters for the spectrophotometric quantification of **Acid Brown 282** is presented in Table 1.

Table 1: Summary of Experimental Parameters

Parameter	Value/Description
Analyte	Acid Brown 282 (CAS: 12219-65-7)
Solvent	Deionized Water
Wavelength of Maximum Absorbance (λ_{max})	To be determined experimentally (Procedure outlined below)
Concentration Range	1 - 25 $\mu\text{g}/\text{mL}$ (or a range determined to be linear)
Instrumentation	UV-Vis Spectrophotometer
Cuvette Path Length	1 cm

Experimental Protocols

This section details the necessary procedures for the accurate quantification of **Acid Brown 282**.

Materials and Reagents

- **Acid Brown 282** (powder, analytical grade)
- Deionized water
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- UV-Vis Spectrophotometer
- Quartz or polystyrene cuvettes (1 cm path length)

Determination of Wavelength of Maximum Absorbance (λ_{max})

Since the specific λ_{\max} for **Acid Brown 282** is not readily available in the literature, it must be determined experimentally.

Protocol:

- Prepare a stock solution: Accurately weigh approximately 10 mg of **Acid Brown 282** powder and dissolve it in a 100 mL volumetric flask with deionized water to create a 100 $\mu\text{g}/\text{mL}$ stock solution.
- Prepare a working solution: Dilute the stock solution to a concentration of approximately 10 $\mu\text{g}/\text{mL}$.
- Scan the spectrum:
 - Use deionized water as a blank to zero the spectrophotometer.
 - Fill a cuvette with the 10 $\mu\text{g}/\text{mL}$ **Acid Brown 282** solution.
 - Scan the absorbance of the solution over a wavelength range of 400 nm to 700 nm.
- Identify λ_{\max} : The wavelength at which the highest absorbance is recorded is the λ_{\max} for **Acid Brown 282**. This wavelength should be used for all subsequent absorbance measurements.

Preparation of Standard Solutions

A series of standard solutions with known concentrations are required to generate a calibration curve.

Protocol:

- Prepare a 100 $\mu\text{g}/\text{mL}$ stock solution: As described in the λ_{\max} determination protocol.
- Prepare a series of dilutions: Use the 100 $\mu\text{g}/\text{mL}$ stock solution to prepare a series of standard solutions in 10 mL volumetric flasks, as detailed in Table 2.

Table 2: Preparation of Standard Solutions

Standard	Concentration (µg/mL)	Volume of 100 µg/mL Stock (mL)	Final Volume (mL)
1	1	0.1	10
2	2.5	0.25	10
3	5	0.5	10
4	10	1.0	10
5	15	1.5	10
6	20	2.0	10
7	25	2.5	10

Generation of the Standard Curve

Protocol:

- Set the spectrophotometer to the predetermined λ_{max} .
- Use deionized water to blank the instrument.
- Measure the absorbance of each standard solution in triplicate.
- Plot a graph of the average absorbance versus the corresponding concentration of **Acid Brown 282**.
- Perform a linear regression analysis on the data points. The resulting equation ($y = mx + c$, where y is absorbance, x is concentration, m is the slope, and c is the y-intercept) and the coefficient of determination (R^2) should be calculated. An R^2 value close to 1.0 indicates a strong linear relationship.

Quantification of an Unknown Sample

Protocol:

- Prepare the unknown sample by dissolving it in deionized water. If necessary, dilute the sample so that its absorbance falls within the linear range of the standard curve.

- Measure the absorbance of the unknown sample at the λ_{max} in triplicate.
- Calculate the average absorbance of the unknown sample.
- Use the equation of the standard curve to calculate the concentration of **Acid Brown 282** in the unknown sample.

Data Presentation

The quantitative data should be summarized in clearly structured tables for easy comparison and analysis.

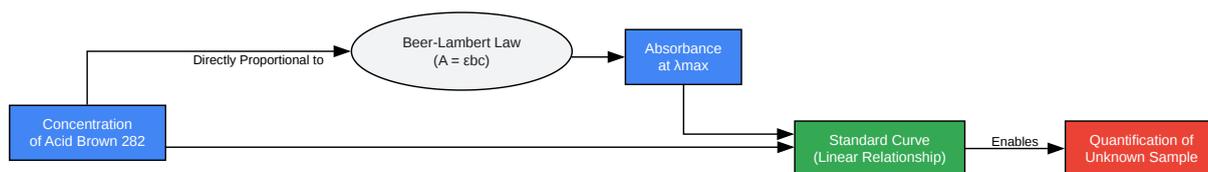
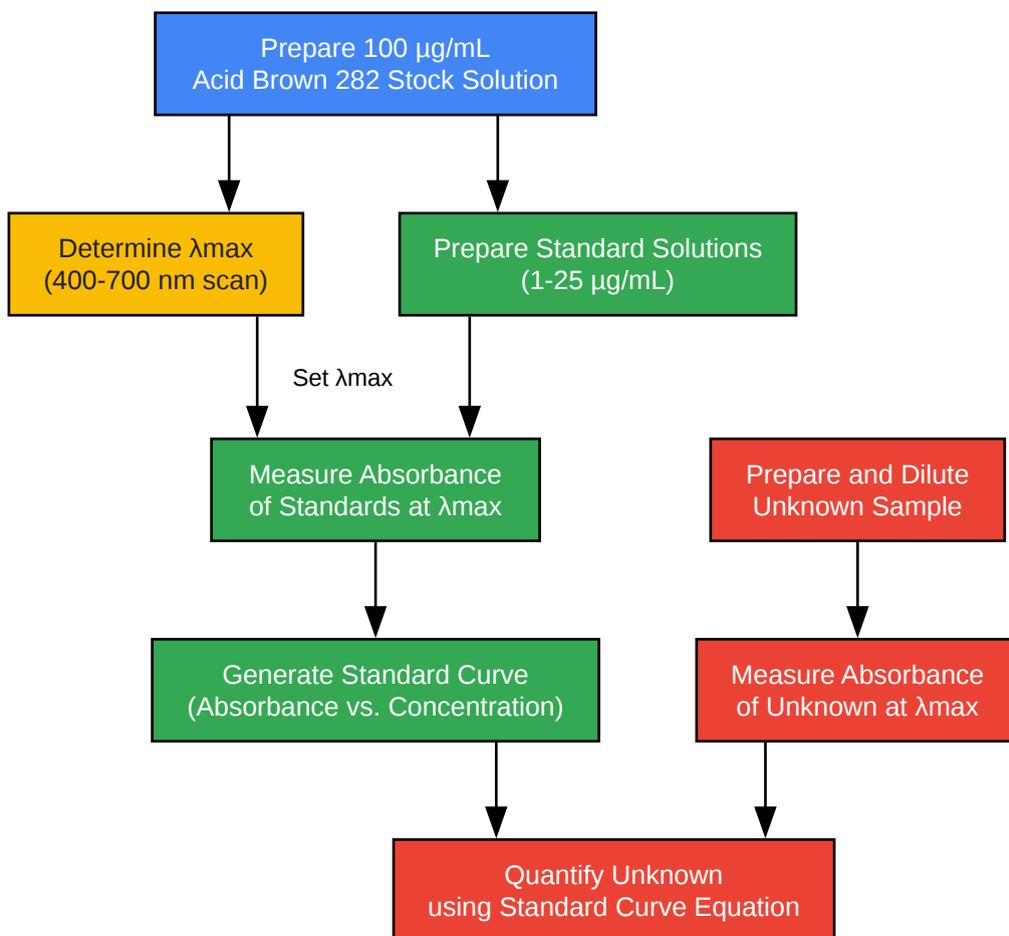
Table 3: Standard Curve Data for **Acid Brown 282**

Concentration ($\mu\text{g/mL}$)	Absorbance (Replicate 1)	Absorbance (Replicate 2)	Absorbance (Replicate 3)	Average Absorbance
1				
2.5				
5				
10				
15				
20				
25				

Linear Regression Analysis:

- Equation: $y = [\text{slope}]x + [\text{intercept}]$
- Coefficient of Determination (R^2): [value]

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